Technical Monograph: 4-Hydroxy-1H-indazole-3-carbaldehyde

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Compound of Interest

Compound Name:	*4-Hydroxy-1H-indazole-3-carbaldehyde*
Cat. No.:	*B11919631*

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A Privileged Scaffold for Orthogonal Drug Design[1]

Chemical Identity & Informatics

This compound represents a "privileged scaffold" in medicinal chemistry, particularly for kinase inhibitor design (e.g., FGFR, VEGFR) where the indazole core mimics the adenine ring of ATP, and the 4-hydroxyl group provides a critical handle for solvent-front interactions or intramolecular conformational locking.[1]

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Attribute	Data / Descriptor
IUPAC Name	4-hydroxy-1H-indazole-3-carbaldehyde
CAS Registry Number	885519-84-6
Molecular Formula	$C_8H_6N_2O_2$
Molecular Weight	162.15 g/mol
Canonical SMILES	Oc1cccc2[nH]nc(C=O)c12
Isomeric SMILES	OC1=C2C(NN=C2C=O)=CC=C1
Key Physicochemical Properties	PSA: ~66 Å² LogP: ~1.1 (Predicted) pKa: ~9.5 (Phenolic OH), ~13 (Indazole NH)

> *Note on Tautomerism: The 1H-indazole tautomer (NH at position 1) is thermodynamically preferred over the 2H-form in the solid state and most solvents.[1] The 4-hydroxyl group often engages in an intramolecular hydrogen bond with the N2-nitrogen or the C3-carbonyl oxygen, depending on the rotation of the aldehyde, which restricts conformational freedom—a desirable trait for entropy-driven binding.[1]*

Strategic Synthesis: The "Indole-to-Indazole" Rearrangement

While standard Vilsmeier-Haack formylation of indazoles is often sluggish due to the electron-deficient nature of the pyrazole ring (compared to pyrrole), a superior "insider" methodology involves the nitrosative rearrangement of indoles.[1] This route is preferred for its atom economy and the availability of the 4-hydroxyindole precursor.[1]

The Mechanistic Logic

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The transformation exploits the reactivity of the electron-rich indole C3 position towards nitrosonium ions (

).[1] The resulting 3-nitrosoindole undergoes a ring-opening and re-closure sequence to yield the indazole-3-carbaldehyde.[1] This method avoids the harsh conditions required to functionalize a pre-formed indazole ring.[1]

Experimental Protocol: Nitrosative Rearrangement

- Precursor: 4-Hydroxyindole (CAS: 2380-94-1)[1]
- Reagents: Sodium Nitrite (

  ), Aqueous HCl (6M)[1]
- Solvent: Water/Acetonitrile (biphasic or miscible)[1]

Step-by-Step Methodology:

- Solubilization: Dissolve 4-hydroxyindole (1.0 eq) in acetonitrile at 0°C.
- Nitrosation: Add aqueous HCl (6M, 10 eq) to the solution.
- Initiation: Dropwise addition of

  (1.5 eq) dissolved in water, maintaining internal temperature <5°C. The solution typically turns dark red/brown as the 3-nitroso intermediate forms.[1]
- Rearrangement: Allow the reaction to warm to room temperature (20-25°C) and stir for 3–6 hours. The mechanism proceeds via the formation of an oxime intermediate which cyclizes to the indazole.[1]
- Workup: Neutralize with saturated

  . Extract with Ethyl Acetate (3x).[1]
- Purification: The crude product is often pure enough for use, but can be recrystallized from Methanol/Water or purified via flash chromatography (Hexane:EtOAc gradient).

Visualization of Synthetic Pathways

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The following diagram details the retrosynthetic logic and the divergent utility of the scaffold.

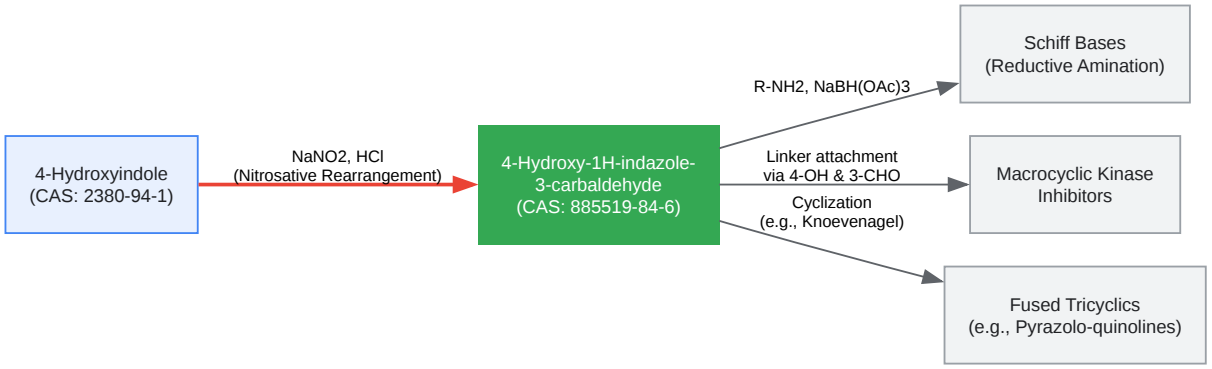

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Figure 1: Synthetic workflow transforming 4-hydroxyindole into the target indazole scaffold and its subsequent application in divergent drug discovery.

Structural Biology & Pharmacophore Mapping

In the context of kinase inhibition (e.g., VEGFR2, FGFR1), the **4-hydroxy-1H-indazole-3-carbaldehyde** motif offers distinct binding advantages:

- Hinge Binding: The indazole

  and

  act as a donor-acceptor pair, mimicking the adenosine of ATP to bind to the kinase hinge region.[1]

- Solvent Interaction (The "4-OH" Advantage): Unlike the unsubstituted indazole, the 4-hydroxyl group points towards the solvent front (or the ribose binding pocket depending on binding mode).[1] This allows for:

  - Solubility Enhancement: Direct hydrophilic interaction.[1]

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- Vector Extension: Etherification at the 4-position allows the attachment of solubilizing tails (e.g., morpholine, piperazine) without disrupting the hinge-binding core.[1]

- Conformational Locking: The 3-aldehyde group is rarely the final warhead.[1] It is typically converted to a vinyl or amine linker.[1] However, the presence of the 4-OH allows for the design of macrocycles where a linker connects the 4-oxygen to a substituent at the 3-position, effectively "freezing" the bioactive conformation.[1]

References

- Lefoix, M., et al. (2014). An optimized procedure for direct access to 1H-indazole-3-carboxaldehyde derivatives by nitrosation of indoles. RSC Advances, 4, 3926-3929.[1] (Demonstrates the nitrosative rearrangement mechanism). Retrieved from [Link]

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Sources

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